

Identifying the Microbial Targets of Antibacterial Agent 220: A Technical Guide

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Compound of Interest

Compound Name: Antibacterial agent 220

Cat. No.: B15580713

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Abstract

Antibacterial agent 220 is a novel synthetic compound demonstrating significant bactericidal activity against a panel of multi-drug resistant Gram-positive pathogens. Understanding the precise molecular target(s) and mechanism of action is critical for its continued development as a therapeutic candidate. This document provides an in-depth technical overview of the experimental strategies employed to identify and validate the microbial targets of **Antibacterial agent 220**. We present comprehensive data from biochemical and genetic approaches, including affinity chromatography-mass spectrometry, whole-genome sequencing of resistant mutants, and in vitro enzymatic assays. The collective evidence strongly indicates that Agent 220 dually targets DNA gyrase and topoisomerase IV, essential type II topoisomerases, leading to the inhibition of DNA replication and catastrophic DNA damage. Detailed experimental protocols and data are provided to support these conclusions and to facilitate further investigation by the scientific community.

Introduction and Initial Characterization

Antibacterial agent 220 emerged from a high-throughput screening campaign and was identified as a lead candidate due to its potent activity against clinically relevant pathogens.

Initial characterization revealed a broad spectrum of activity against Gram-positive bacteria, with notable efficacy against Methicillin-resistant *Staphylococcus aureus* (MRSA) and Vancomycin-resistant Enterococci (VRE). The compound exhibited rapid, concentration-dependent bactericidal activity. To advance this promising agent through preclinical development, a robust target identification effort was initiated.

Minimum Inhibitory Concentration (MIC) Profile

The in vitro activity of Agent 220 was assessed against a diverse panel of bacterial strains. The Minimum Inhibitory Concentration (MIC), defined as the lowest concentration of the agent that completely inhibits visible growth, was determined using the broth microdilution method according to CLSI guidelines.

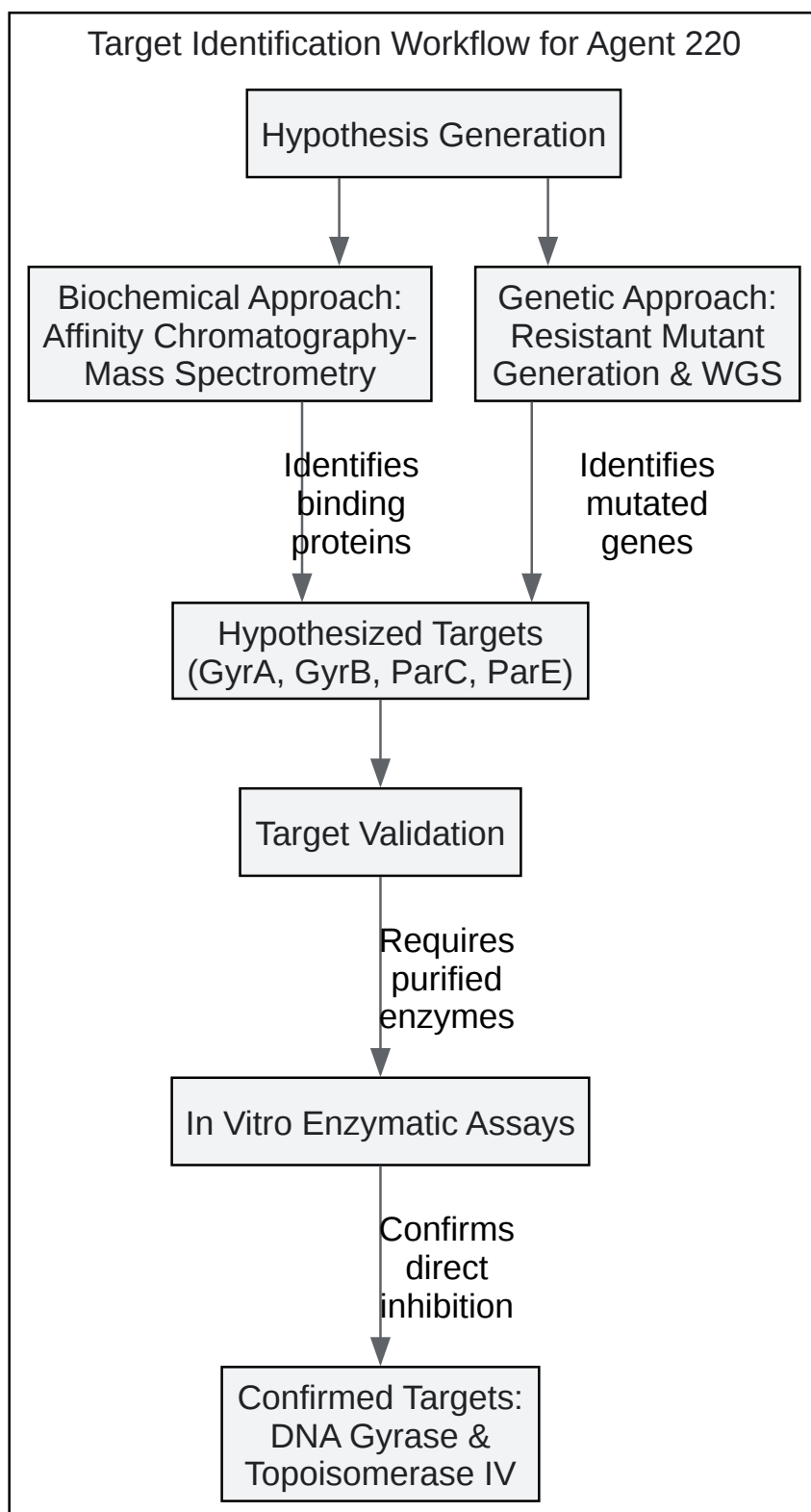
Table 1: In Vitro Antibacterial Activity of Agent 220

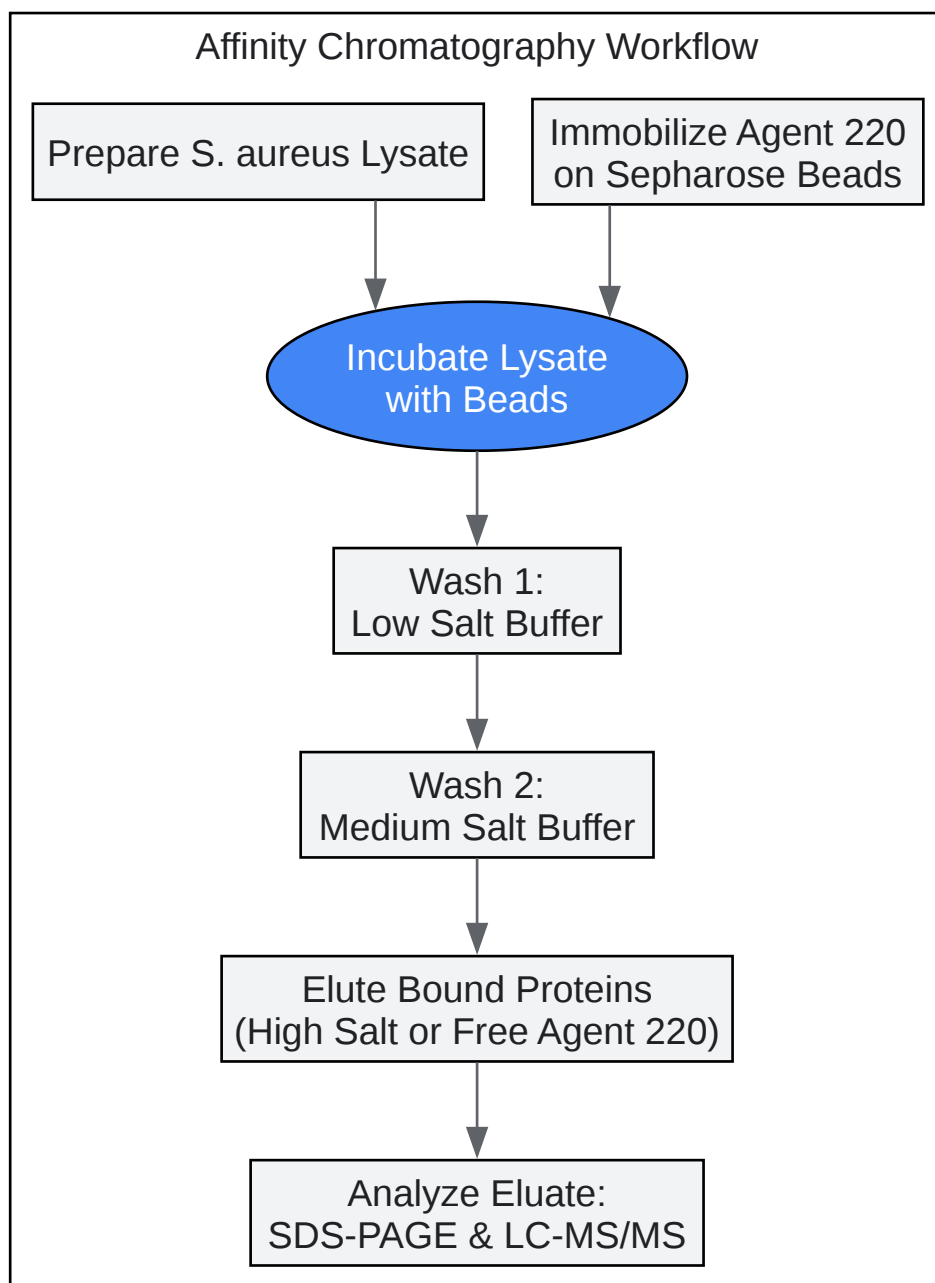
Bacterial Strain	Organism Type	Resistance Profile	Agent 220 MIC (µg/mL)	Ciprofloxacin MIC (µg/mL)
Staphylococcus aureus ATCC 29213	Gram-positive	Methicillin-Susceptible	0.06	0.5
Staphylococcus aureus BAA-1717	Gram-positive	MRSA	0.12	>128
Enterococcus faecalis ATCC 29212	Gram-positive	Vancomycin-Susceptible	0.25	1
Enterococcus faecium V583	Gram-positive	VRE	0.25	>128
Streptococcus pneumoniae ATCC 49619	Gram-positive	Penicillin-Susceptible	0.03	1
Escherichia coli ATCC 25922	Gram-negative	-	>256	0.015

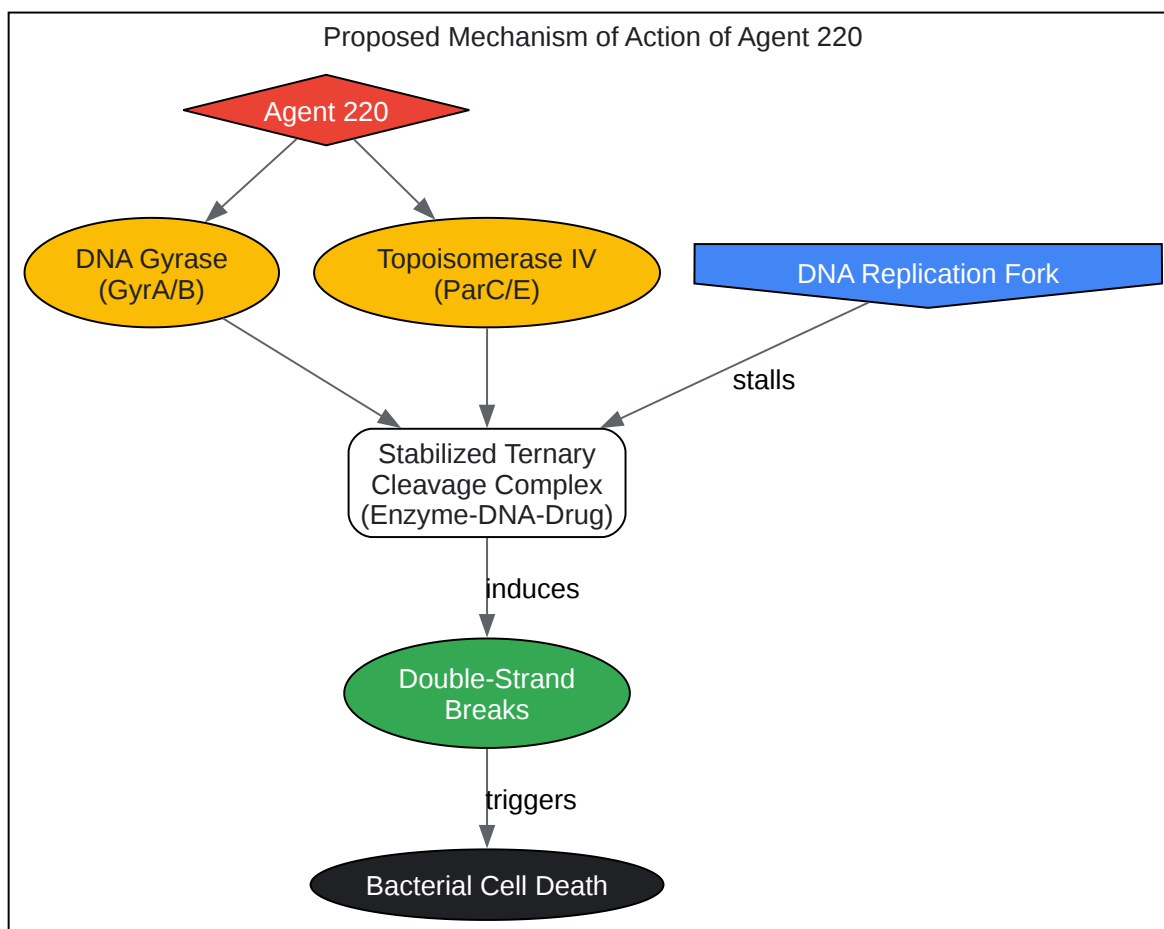
| Pseudomonas aeruginosa PAO1 | Gram-negative | - | >256 | 0.25 |

Target Identification Workflow

A multi-pronged approach was implemented to identify the molecular target(s) of Agent 220. This strategy was designed to generate converging lines of evidence, thereby increasing the confidence in target identification. The overall workflow is depicted below.







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